

Section 1: Compound Identification and Hazard Assessment Rationale

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Compound of Interest

Compound Name: 3-Chloro-5-(trifluoromethyl)pyridazine

Cat. No.: B3029946

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3-Chloro-5-(trifluoromethyl)pyridazine is a halogenated heterocyclic compound utilized as a building block in medicinal chemistry and agrochemical research.^{[1][2]} Its specific combination of a reactive chloro-substituent and an electron-withdrawing trifluoromethyl group dictates its utility in synthesis, but also informs its potential toxicological and safety profile.

Table 1: Compound Identification

Identifier	Value
Chemical Name	3-chloro-5-(trifluoromethyl)pyridazine
CAS Number	845617-99-4 ^[1]
Molecular Formula	C ₅ H ₂ ClF ₃ N ₂ ^[2]
Molecular Weight	182.53 g/mol ^[1]

| Structure | (A 2D structure image would be placed here in a formal document) |

The causality behind this analog-based approach is rooted in structure-activity relationships, a cornerstone of toxicology. The hazards of a novel compound can be reasonably predicted by examining the known hazards of molecules sharing its core structural motifs. For this guide, data from various chlorinated and trifluoromethylated pyridines and pyridazines have been aggregated to construct a reliable, albeit inferred, safety profile.

Section 2: Inferred Hazard Identification and GHS Classification

Based on analysis of related compounds, **3-Chloro-5-(trifluoromethyl)pyridazine** is anticipated to be a hazardous substance requiring careful handling. The primary hazards are associated with acute toxicity, irritation to the skin and eyes, and potential respiratory effects.[\[3\]](#)
[\[4\]](#)[\[5\]](#)

Table 2: Inferred GHS Hazard Classification Summary

Hazard Class	Hazard Category	Inferred Hazard Statement	Basis from Analogs
Acute Toxicity, Oral	Category 3 / 4	H301/H302: Toxic or Harmful if swallowed	[4] [5] [6] [7]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[3] [4] [5] [8]
Serious Eye Damage/Irritation	Category 1 / 2A	H318/H319: Causes serious eye damage or irritation	[3] [4] [7]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	[3] [4]

| Hazardous to the Aquatic Environment, Long-term | Category 2 / 3 | H411/H412: Toxic or Harmful to aquatic life with long lasting effects [\[6\]](#)[\[7\]](#)[\[9\]](#) |

Pictograms: (Danger/Warning)

Signal Word: Danger or Warning [\[5\]](#)[\[7\]](#)

Potential Health Effects:

- Eye Contact: Expected to cause serious eye irritation or damage. Direct contact can lead to significant injury.[\[3\]](#)[\[7\]](#)
- Skin Contact: Causes skin irritation.[\[3\]](#)[\[4\]](#) Prolonged contact may lead to more severe effects. Some analogs suggest a potential for skin sensitization.[\[7\]](#)[\[9\]](#)
- Inhalation: May cause respiratory tract irritation.[\[3\]](#)[\[4\]](#) Vapors or dusts generated at elevated temperatures could be harmful if inhaled.[\[7\]](#)
- Ingestion: Toxic or harmful if swallowed.[\[4\]](#)[\[5\]](#) Ingestion may cause irritation to mucous membranes.[\[10\]](#)

Section 3: Safe Handling, Storage, and Personal Protective Equipment (PPE)

The logical foundation for safe handling protocols is the principle of "as low as reasonably practicable" (ALARP) exposure. Given the inferred hazards, engineering controls, administrative controls, and PPE are all critical.

Handling Protocols

- Ventilation: All work must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[3\]](#)[\[7\]](#)
- Personal Hygiene: Avoid all personal contact.[\[3\]](#) Do not eat, drink, or smoke in the laboratory area.[\[4\]](#) Wash hands and any exposed skin thoroughly after handling.[\[4\]](#)[\[11\]](#) Contaminated work clothing should not be allowed out of the workplace and must be laundered before reuse.[\[3\]](#)[\[12\]](#)
- Procedural Controls: Avoid generating dust or aerosols.[\[13\]](#) Keep containers tightly closed when not in use.[\[4\]](#)[\[14\]](#) Avoid contact with incompatible materials.[\[3\]](#)

Storage

- Conditions: Store locked up in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.[\[4\]](#)[\[7\]](#)[\[12\]](#)[\[14\]](#)

- Containers: Keep in the original, tightly sealed container.[\[7\]](#)[\[14\]](#) Containers should be clearly labeled and regularly inspected for leaks.[\[14\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[7\]](#)[\[10\]](#)[\[11\]](#)

Personal Protective Equipment (PPE)

The selection of PPE is a self-validating system; it must be chosen to counter the specific, identified hazards.

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Rationale and Standards
Eye/Face Protection	Tightly fitting safety goggles or a face shield.	To prevent contact that may cause serious eye damage. Conforms to EU EN 166 or US NIOSH standards. [3] [15]
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A flame-retardant lab coat.	To prevent skin irritation and absorption. Gloves must be inspected prior to use. Conforms to EU EN 374. [3] [15]

| Respiratory Protection | Use only in a fume hood. If engineering controls fail or for spill cleanup, a NIOSH/MSHA or EU EN 149 approved respirator with an organic vapor filter is necessary. | To prevent respiratory tract irritation from vapors or aerosols.[\[10\]](#) |

Section 4: Emergency and First-Aid Procedures

Rapid and correct response to exposure is critical to minimizing harm.

- Eye Contact: Immediately flush eyes with plenty of fresh, running water for at least 15 minutes, holding the eyelids open.[\[14\]](#) Remove contact lenses if present and easy to do.[\[3\]](#) Seek immediate medical attention, potentially from an ophthalmologist.[\[16\]](#)

- Skin Contact: Take off all contaminated clothing immediately.[4] Wash the affected area thoroughly with soap and plenty of water for at least 15 minutes.[12] Seek medical attention if skin irritation occurs or persists.[4]
- Inhalation: Remove the individual to fresh air and keep them in a position comfortable for breathing.[4] If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration.[4] Call a poison center or doctor if you feel unwell.[8]
- Ingestion: Rinse mouth with water.[4] Do NOT induce vomiting.[11] Immediately call a physician or poison control center.[12][16]

Section 5: Spill and Waste Disposal Management

Spill Response

A structured response prevents spill escalation and environmental contamination.

- Evacuate & Isolate: Clear the area of all non-essential personnel and restrict access.[12] Move upwind from the spill.[3]
- Ventilate: Ensure the area is well-ventilated.
- Contain: Prevent the spill from entering drains or waterways using inert, absorbent material like sand, earth, or vermiculite.[3][11]
- Clean-up: For minor spills, carefully absorb the material, place it into a suitable, labeled container for hazardous waste, and decontaminate the area.[3] For major spills, alert emergency services.[3]
- PPE: All personnel involved in cleanup must wear the appropriate PPE as described in Section 3.3.

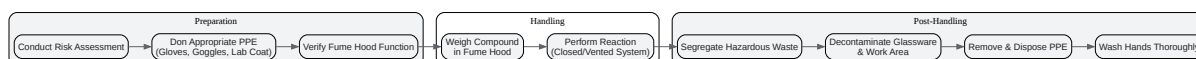
Waste Disposal

Dispose of contents and container in accordance with all local, regional, and national regulations.[4] This should be done via an authorized hazardous waste collection point.[3] Do not allow the chemical to enter the environment.[7]

Section 6: Chemical Reactivity and Stability

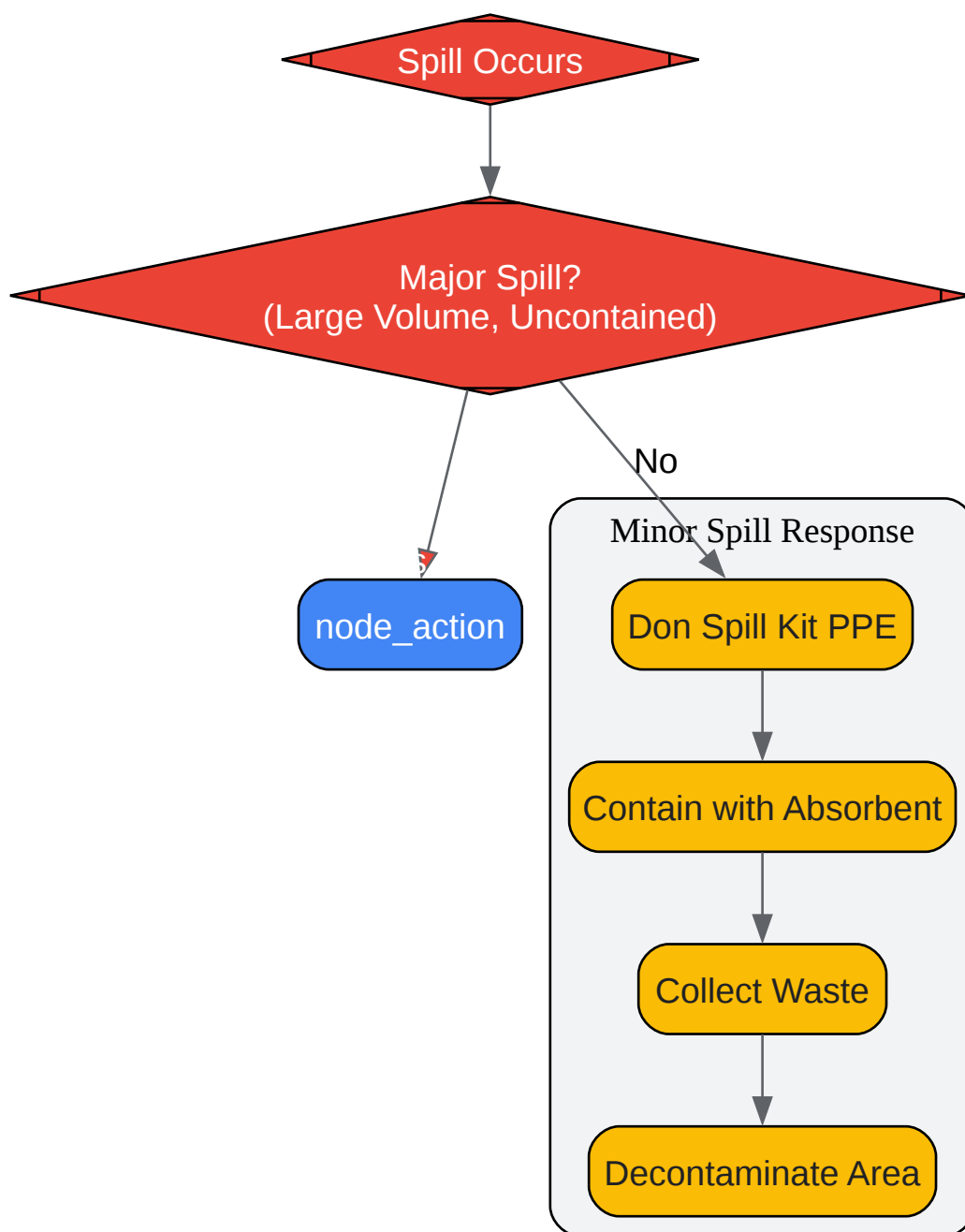
- Stability: The compound is expected to be stable under normal storage conditions.[10][11]
- Conditions to Avoid: Excess heat, open flames, and contact with incompatible materials.[10][11]
- Incompatible Materials: Strong oxidizing agents.[7][10][11]
- Hazardous Decomposition Products: In the event of a fire, may emit corrosive and toxic fumes, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), hydrogen chloride gas, and hydrogen fluoride.[10][11][16]

Visualizations



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Caption: General laboratory workflow for handling chemical intermediates.



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Caption: Decision workflow for chemical spill response.

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